

An In-Depth Technical Guide to the Solubility of Lanthanum Acetate Hydrate

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Compound of Interest

Compound Name: *Acetic acid;lanthanum(3+);hydrate*

Cat. No.: *B11817387*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of lanthanum acetate hydrate in water and various organic solvents. The information is curated for professionals in research, science, and drug development who require precise and reliable data for their work. This document presents quantitative solubility data, detailed experimental protocols, and visual representations of key experimental workflows.

Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that influences its bioavailability, formulation, and potential applications. Lanthanum acetate hydrate, a white crystalline solid, exhibits moderate solubility in aqueous solutions and varying degrees of solubility in organic solvents.

Solubility in Water

Lanthanum acetate hydrate is soluble in water. The precise solubility is dependent on the temperature of the solution. One documented value indicates a solubility of 16.88 g/100 mL at 25°C[1]. While extensive temperature-dependent solubility data is not readily available in published literature, the general trend for most ionic compounds is an increase in solubility with rising temperature[2]. However, there are exceptions where solubility can decrease with increasing temperature, a phenomenon attributed to the exothermic nature of the dissolution process for those specific compounds[2].

Table 1: Quantitative Solubility of Lanthanum Acetate Hydrate in Water

Temperature (°C)	Solubility (g/100 mL)	Reference
25	16.88	[1]

Note: This table will be updated as more temperature-dependent data becomes available.

Solubility in Organic Solvents

Quantitative data on the solubility of lanthanum acetate hydrate in organic solvents is sparse in readily accessible literature. However, qualitative assessments suggest that it is soluble in polar aprotic solvents. These solvents possess high dipole moments and can solvate the lanthanum cation[3].

Table 2: Qualitative and Quantitative Solubility of Lanthanum Acetate in Organic Solvents

Solvent	Solvent Type	Solubility	Reference
Acetone	Polar aprotic	Soluble (qualitative)	
Tetrahydrofuran (THF)	Polar aprotic	Soluble (qualitative)	
Ethyl acetate	Polar aprotic	Soluble (qualitative)	
Dimethylformamide (DMF)	Polar aprotic	Soluble (qualitative)	
Dimethyl sulfoxide (DMSO)	Polar aprotic	Soluble (qualitative)	

Note: Researchers are encouraged to experimentally determine the quantitative solubility in these solvents for their specific applications.

Experimental Protocols for Solubility Determination

Accurate determination of solubility requires robust experimental design and execution. The following section outlines a general protocol for the gravimetric method, which is a common and reliable technique for determining the solubility of a solid in a liquid.

Gravimetric Method for Determining Solubility

The gravimetric method involves preparing a saturated solution, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

2.1.1. Materials and Equipment

- Lanthanum acetate hydrate
- Solvent (e.g., deionized water, organic solvent)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or heating/cooling system
- Conical flasks with stoppers
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration system)
- Pre-weighed drying oven
- Desiccator

2.1.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of lanthanum acetate hydrate to a known volume or mass of the solvent in a conical flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the flask in a thermostatic bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. The time required to reach equilibrium should be determined experimentally

by taking measurements at different time points until the concentration of the solution remains constant.

- Phase Separation:
 - Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to match the temperature of the solution.
 - Immediately filter the solution through a syringe filter of a suitable pore size (e.g., 0.22 μm) to remove any undissolved particles. This step should be performed quickly to avoid temperature changes that could affect solubility.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a precise volume of the clear filtrate into the pre-weighed evaporating dish and weigh it again to determine the mass of the solution.
 - Carefully evaporate the solvent in a drying oven at a temperature below the decomposition temperature of lanthanum acetate hydrate.
 - Once the solvent is fully evaporated, cool the evaporating dish in a desiccator to room temperature and weigh it.
 - Repeat the drying and weighing steps until a constant mass is obtained.

2.1.3. Calculation of Solubility

The solubility can be calculated using the following formula:

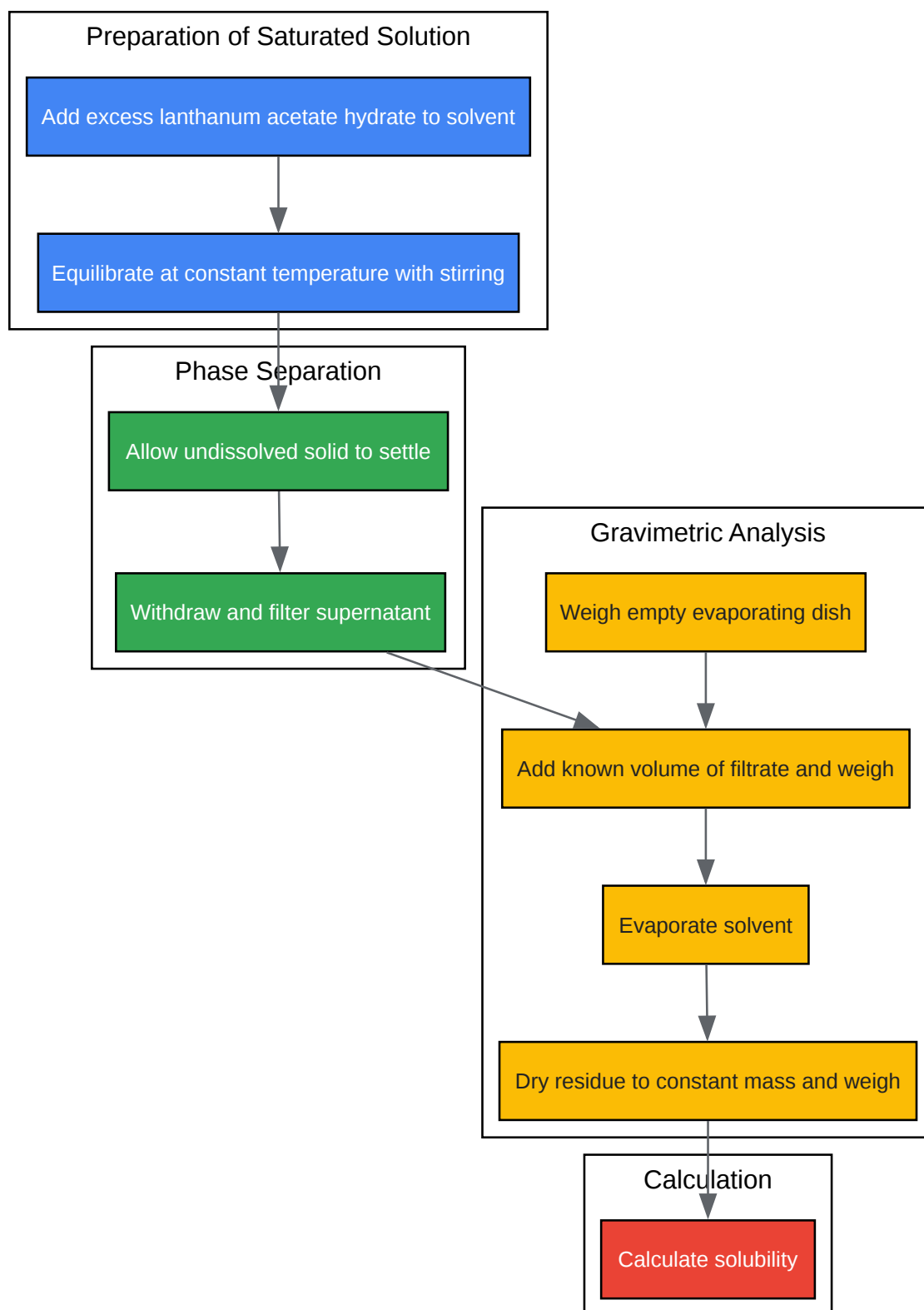
$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish + solid residue}) - (\text{Mass of empty dish})] / (\text{Volume of filtrate in mL}) * 100$$

Alternatively, solubility in g/100 g of solvent can be calculated as:

Mass of dissolved solid = (Mass of dish + solid residue) - (Mass of empty dish)
Mass of solvent = (Mass of dish + solution) - (Mass of dish + solid residue)
Solubility (g/100 g solvent) = (Mass of dissolved solid / Mass of solvent) * 100

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in the gravimetric determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

This guide serves as a foundational resource for understanding and determining the solubility of lanthanum acetate hydrate. For specific applications, it is imperative to conduct in-house experimental verification of solubility under the conditions relevant to your research or development work.

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References

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